

Technical Guide: Spectroscopic Characterization of cis-Montelukast (Impurity G)

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Compound of Interest

Compound Name: Montelukast, cis-

CAS No.: 774538-96-4

Cat. No.: B1141231

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Executive Summary

cis-Montelukast (USP/EP Impurity G) is the primary photo-degradation product of Montelukast Sodium.^[1] Its formation occurs via the light-induced isomerization of the styrene double bond from the active E (trans) configuration to the thermodynamically less stable Z (cis) configuration.^[1]

Differentiation between the active drug and this impurity is critical for stability testing and quality control.^[2] While Mass Spectrometry (MS) provides identical molecular ions (

586.2), Nuclear Magnetic Resonance (NMR) spectroscopy serves as the definitive orthogonal method for structural elucidation, relying on the scalar coupling constants (

) of the vinylic protons.^[1]

This guide provides a self-validating workflow for the isolation and spectroscopic confirmation of cis-Montelukast, designed for application scientists in pharmaceutical analysis.

Structural Analysis & Formation Mechanism

Montelukast contains a styryl moiety susceptible to photo-isomerization.[1] Under ambient light (specifically UV

< 400 nm), the

-bond undergoes rotation.[1]

- Parent Drug: (

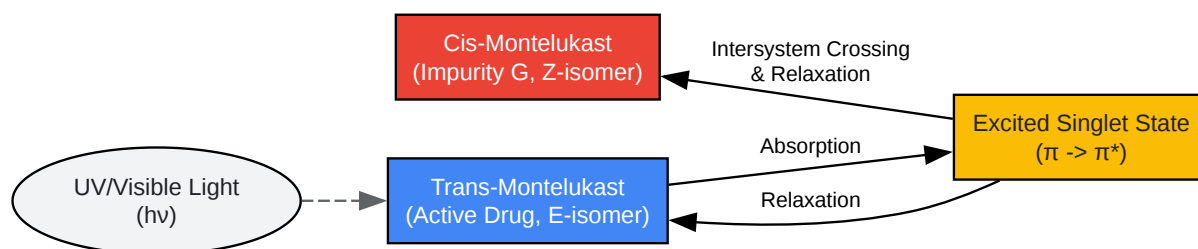
)-Montelukast.[1][3][4][5][6][7] The alkene protons are trans, allowing for maximum

-orbital overlap and planarity.[1]

- Impurity: (

)-Montelukast.[1][3][4][5][6][7][8] The alkene protons are cis, introducing steric strain between the quinoline ring and the phenyl ring, disrupting planarity and altering the UV absorption profile.[2]

Diagram 1: Photo-Isomerization Pathway



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Figure 1: Mechanism of photo-isomerization. The reaction is reversible but favors the cis-isomer accumulation under continuous light exposure.[1]

Isolation Strategy (HPLC)

Before spectroscopic characterization, the cis-isomer must be isolated from the bulk drug matrix.[1] Direct analysis of the mixture is often confounded by the overwhelming signal of the trans-isomer.[1]

Protocol: Semi-Preparative Isolation

Objective: Obtain

mg of cis-Montelukast with

purity.

Parameter	Condition	Rationale
Column	Phenyl-Hexyl or C18 (250 x 10 mm, 5 µm)	Phenyl-hexyl phases offer superior selectivity for geometric isomers via interactions.[1]
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH suppresses ionization of the carboxylic acid, improving peak shape.[2]
Mobile Phase B	Acetonitrile	Aprotic solvent prevents solvolysis during fraction collection.[2]
Gradient	50% B to 90% B over 20 min	Shallow gradient maximizes resolution between the closely eluting isomers.[2]
Detection	UV at 254 nm	Isosbestic Point: 254 nm is chosen because both isomers absorb equally here, allowing accurate relative quantification. [2]
Elution Order	1. cis-Montelukast2.[1][3][7][8] trans-Montelukast	The cis-isomer is more polar (less planar) and typically elutes before the trans-isomer on reverse-phase columns.[1]

Step-by-Step Workflow:

- Stress Testing: Expose a 1 mg/mL solution of Montelukast Sodium (in Methanol) to ambient sunlight or a UV lamp (365 nm) for 4 hours.[\[1\]](#)[\[2\]](#)
- Verification: Inject onto analytical HPLC. The cis-isomer peak (RRT ~0.8-0.[\[1\]](#)[\[2\]](#)9) should increase to ~10-20%.[\[1\]](#)
- Isolation: Inject concentrated sample onto the Semi-Prep column. Collect the peak eluting immediately prior to the main peak.[\[2\]](#)
- Lyophilization: Freeze-dry the fraction to remove solvent/buffer.[\[1\]](#)[\[2\]](#) Do not use rotary evaporation at high heat as it may induce reverse isomerization.[\[1\]](#)[\[2\]](#)

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) - The Gold Standard

NMR is the only self-validating method because the scalar coupling constant (

) is a physical constant directly related to the dihedral angle (Karplus relationship).[\[1\]](#)

Sample Preparation: Dissolve ~5 mg of isolated cis-Montelukast in 0.6 mL of Methanol-d₄ (CD₃OD). Note: DMSO-d₆ is an alternative, but Methanol-d₄ provides sharper resolution in the olefinic region.[\[1\]](#)

Key Diagnostic Signals:

Feature	trans-Montelukast (Parent)	cis-Montelukast (Impurity)	Interpretation (Self-Validation)
Olefinic Protons	7.75 (d) & 6.20 (d)	7.00 - 7.20 (d) & 5.90 - 6.00 (d)	The cis-isomer protons are shielded (shifted upfield) due to loss of conjugation planarity. [1]
Coupling Constant ()	15.5 - 16.5 Hz	11.0 - 12.5 Hz	CRITICAL: A -value < 13 Hz confirms the Z (cis) configuration. [1] A -value > 15 Hz confirms the E (trans) configuration. [1]
Methyl Group	Doublet at ppm	Doublet at ppm	Unchanged; used as an internal integration reference. [2]

B. Mass Spectrometry (MS)

MS is confirmatory for molecular weight but not stereochemistry.[\[1\]](#)[\[2\]](#)

- Ionization: ESI Positive Mode ([M+H]
).
- Parent Ion:
586.2 (Identical for both isomers).[\[1\]](#)[\[2\]](#)
- Fragmentation: MS/MS spectra are nearly identical.[\[1\]](#)[\[2\]](#)
- Utility: Proves the impurity is an isomer and not a degradant like the sulfoxide (602) or methyl ketone (

varies).[1]

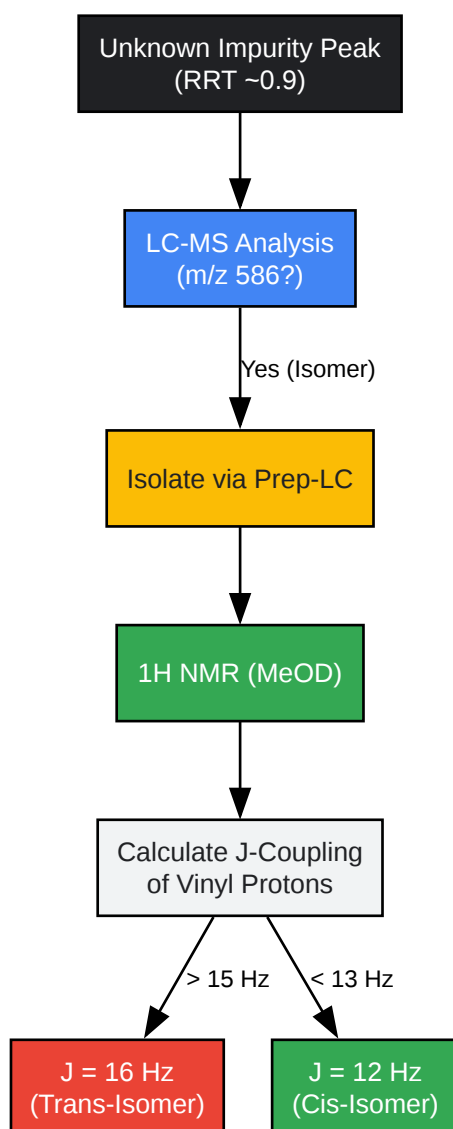
C. UV-Visible Spectroscopy

The loss of planarity in the cis-isomer reduces the effective conjugation length.[1]

- : The cis-isomer typically shows a hypsochromic shift (blue shift) and hypochromic effect (lower intensity) in the 280-350 nm range compared to the trans-isomer.[1]
- Diagnostic: Ratio of Absorbance (A_{280}/A_{254}) will differ between the two peaks in the HPLC chromatogram.

Characterization Workflow Diagram

Diagram 2: Analytical Decision Tree



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Figure 2: Step-by-step decision tree for confirming the identity of Impurity G.

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